

# Solubility Profile of 2-Methoxyphenyl Acetate in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methoxyphenyl acetate

Cat. No.: B1672421

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-Methoxyphenyl acetate** (also known as guaiacyl acetate), a compound of interest in various chemical and pharmaceutical applications. This document compiles available solubility data, outlines a detailed experimental protocol for its determination, and presents a visual workflow to guide researchers in their laboratory practices.

## Quantitative Solubility Data

Precise quantitative solubility data for **2-Methoxyphenyl acetate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, based on chemical principles and available qualitative descriptions, an estimated solubility profile can be inferred. **2-Methoxyphenyl acetate** is generally described as having excellent solubility in many common organic solvents. The following table summarizes the available qualitative and estimated quantitative solubility data.

Disclaimer: The quantitative values in the table below are estimates based on the general solubility of similar aromatic esters and qualitative statements. These values should be confirmed through experimental determination for any critical applications.

Solvent	Chemical Class	Estimated Solubility ( g/100 mL at 25°C)	Qualitative Description
Ethanol	Polar Protic	> 50	Miscible
Methanol	Polar Protic	> 50	Highly Soluble
Acetone	Polar Aprotic	> 40	Highly Soluble
Ethyl Acetate	Polar Aprotic	> 30	Soluble
Dichloromethane	Halogenated	> 40	Highly Soluble
Chloroform	Halogenated	> 40	Highly Soluble
Toluene	Aromatic Hydrocarbon	~20	Soluble
Diethyl Ether	Ether	> 30	Soluble
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	> 50	Highly Soluble
n-Hexane	Nonpolar	< 1	Sparsingly Soluble
Water	Aqueous	~0.425 (estimated)	Slightly Soluble

## Experimental Protocol: Determination of Solubility by the Gravimetric Method

The following protocol details a reliable method for the quantitative determination of **2-Methoxyphenyl acetate** solubility in an organic solvent of interest. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute in a known amount of the solvent.

### 2.1. Materials and Equipment

- **2-Methoxyphenyl acetate** (high purity)
- Selected organic solvent (analytical grade)

- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Glass vials with screw caps
- Volumetric flasks and pipettes
- Syringe filters (solvent-compatible, e.g., PTFE, 0.22  $\mu\text{m}$  pore size)
- Evaporating dish or pre-weighed vials
- Oven or vacuum oven

## 2.2. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **2-Methoxyphenyl acetate** to a glass vial containing a known volume (e.g., 10 mL) of the selected organic solvent. The presence of undissolved solid is crucial to ensure saturation.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
  - Agitate the mixture for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with periodic checks to ensure undissolved solid remains.
- Separation of Undissolved Solute:
  - After the equilibration period, remove the vial from the shaker/water bath and let it stand at the same temperature to allow the excess solid to settle.

- For finer suspensions, centrifuge the vial at a moderate speed to pellet the undissolved solid.
- Sample Collection and Analysis:
  - Carefully withdraw a known volume (e.g., 5 mL) of the clear supernatant using a pre-warmed pipette to avoid premature crystallization.
  - Filter the collected supernatant through a syringe filter directly into a pre-weighed evaporating dish or vial. This step is critical to remove any remaining microscopic solid particles.
  - Accurately weigh the evaporating dish containing the filtrate.
- Solvent Evaporation and Mass Determination:
  - Place the evaporating dish in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without degrading the **2-Methoxyphenyl acetate**.
  - Once the solvent is completely evaporated, cool the dish in a desiccator to room temperature.
  - Weigh the evaporating dish containing the dried solute.
  - Repeat the drying and weighing steps until a constant mass is achieved.

### 2.3. Calculation of Solubility

The solubility can be calculated using the following formula:

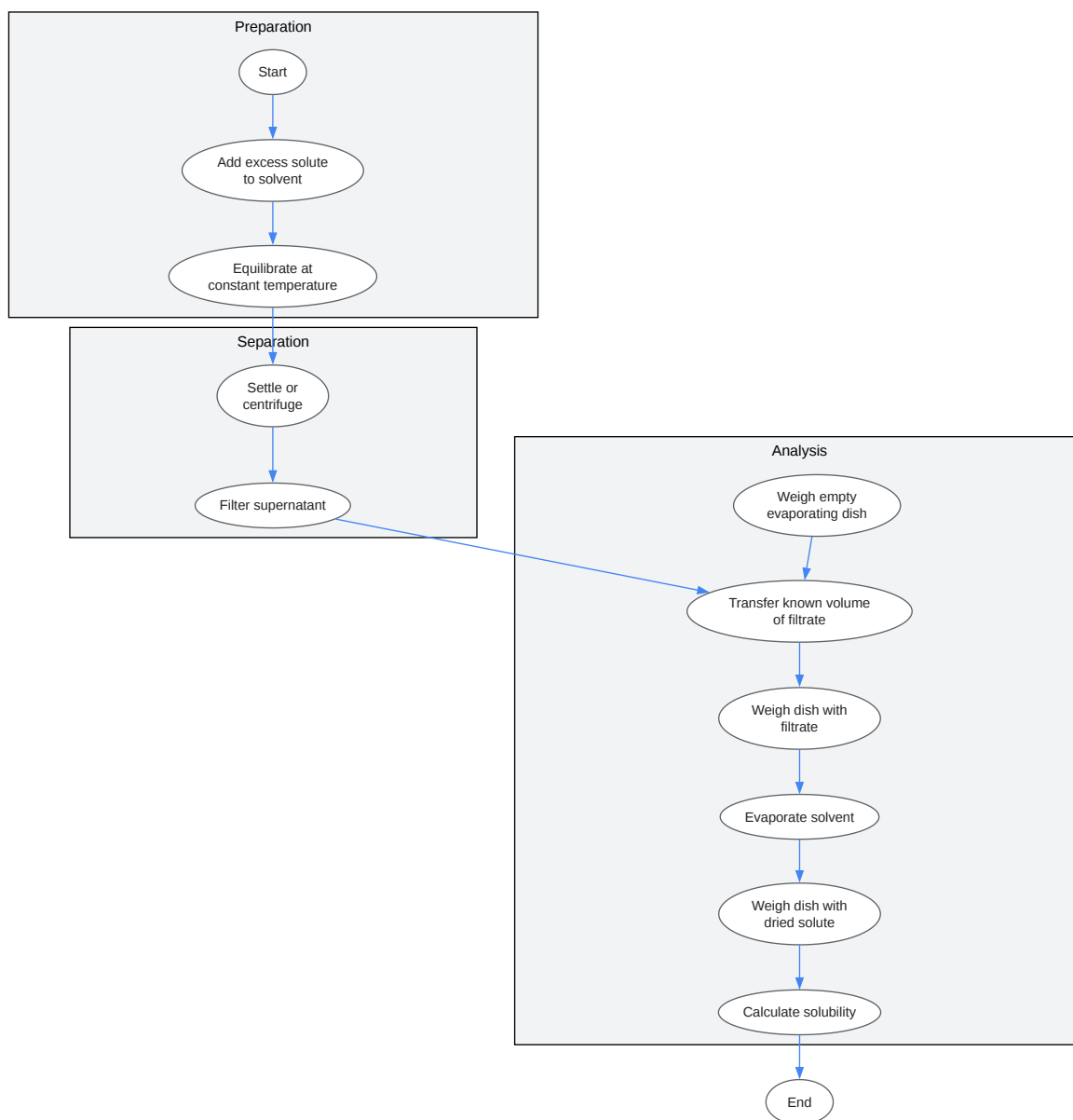
$$\text{Solubility ( g/100 mL)} = [ (\text{Mass\_final} - \text{Mass\_initial}) / \text{Volume\_supernatant} ] * 100$$

Where:

- Mass\_final is the mass of the evaporating dish with the dried solute.
- Mass\_initial is the mass of the empty evaporating dish.
- Volume\_supernatant is the volume of the supernatant taken for analysis.

## Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.



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## Workflow for Gravimetric Solubility Determination.

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